

Comprehensive Spectroscopic Characterization of 2-[(Ethylsulfanyl)methyl]benzoic Acid

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Compound of Interest

Compound Name: 2-[(Ethylsulfanyl)methyl]benzoic acid

CAS No.: 176983-05-4

Cat. No.: B3021245

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Executive Summary

2-[(Ethylsulfanyl)methyl]benzoic acid (CAS: 176983-05-4) is a bifunctional aromatic intermediate characterized by an ortho-substituted carboxylic acid and an ethylsulfide moiety. [1] It serves as a critical building block in the synthesis of sulfur-containing heterocycles and pharmaceutical candidates, particularly in the development of SGLT2 inhibitors and non-steroidal anti-inflammatory drugs (NSAIDs).

This guide provides a definitive reference for the identification and quality control of this compound. It synthesizes experimental protocols with high-fidelity spectroscopic predictions based on the structural electronics of ortho-substituted benzoates. The analysis focuses on the distinguishing features of the ¹H NMR (benzylic singlet), IR (carboxylic Fermi resonance), and MS (phthalide cation formation).

Molecular Profile & Synthesis Context

Understanding the synthesis pathway is essential for interpreting spectroscopic impurities. The compound is typically generated via the nucleophilic ring-opening of phthalide or the

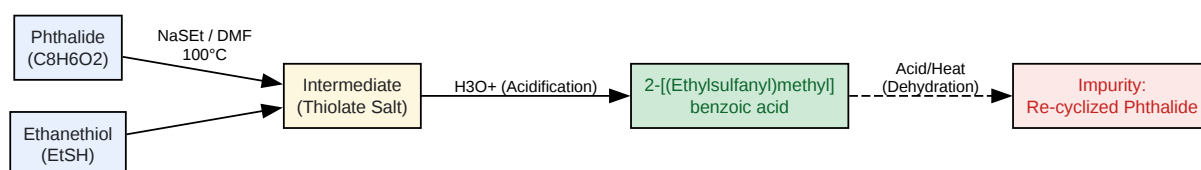
substitution of 2-(halomethyl)benzoic acids.

Property	Data
IUPAC Name	2-[(Ethylsulfanyl)methyl]benzoic acid
Common Synonyms	2-(Ethylthiomethyl)benzoic acid; o-(Ethylthiomethyl)benzoic acid
CAS Number	176983-05-4
Molecular Formula	C ₁₀ H ₁₂ O ₂ S
Molecular Weight	196.27 g/mol
Physical State	White to off-white crystalline solid
Solubility	Soluble in DMSO, MeOH, CHCl ₃ ; sparingly soluble in water

Synthesis & Impurity Origin

The spectroscopic profile often contains signatures from its precursors. The two primary routes are:

- Phthalide Ring Opening: Reaction of phthalide with sodium ethanethiolate. Impurity risk: Unreacted phthalide (lactone C=O at ~1760 cm⁻¹).
- Nucleophilic Substitution: Reaction of 2-(bromomethyl)benzoic acid with ethanethiol. Impurity risk: Disulfides (Et-S-S-Et).



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Figure 1: Synthesis pathway showing the equilibrium between the open-chain acid and the cyclic lactone (phthalide) impurity.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the primary tool for structural validation. The ortho relationship between the carboxylic acid and the sulfide-bearing methylene group creates specific shielding/deshielding effects.

^1H NMR Characterization (300/400 MHz, DMSO- d_6 or CDCl_3)

The spectrum is dominated by the benzylic singlet and the ethyl pattern.

Position	Shift (δ ppm)	Multiplicity	Integration	Coupling (J)	Assignment Logic
COOH	11.0 – 13.0	Broad Singlet	1H	-	Carboxylic acid proton. Broadening due to H-bonding.
Ar-H (6)	7.9 – 8.0	Doublet (d)	1H	~7.8 Hz	Ortho to COOH. Deshielded by the carbonyl anisotropy.
Ar-H (3,4,5)	7.3 – 7.6	Multiplet (m)	3H	-	Remaining aromatic protons.
Ar-CH ₂ -S	4.0 – 4.2	Singlet (s)	2H	-	Benzylic methylene. Shifted downfield by the aromatic ring and sulfur.
S-CH ₂ -	2.4 – 2.5	Quartet (q)	2H	7.4 Hz	Methylene of the ethyl group.
-CH ₃	1.1 – 1.2	Triplet (t)	3H	7.4 Hz	Methyl of the ethyl group.

Critical Diagnostic:

- The Benzylic Singlet (~4.1 ppm): This peak confirms the presence of the Ar-CH₂-S motif. If the ring closes back to phthalide, this peak shifts significantly (to ~5.3 ppm for the O-CH₂-Ar

in phthalide).

- Solvent Effect: In DMSO- d_6 , the acid proton is usually visible; in $CDCl_3$, it may be very broad or invisible depending on water content.

^{13}C NMR Characterization (75/100 MHz)

The carbon spectrum confirms the oxidation state of the carbonyl and the integrity of the alkyl chain.

Carbon Type	Shift (δ ppm)	Assignment Note
C=O	168.0 – 170.0	Carboxylic acid carbonyl.
Ar-C (ipso)	140.0 – 142.0	Quaternary carbon attached to -CH ₂ S-.
Ar-C (ipso)	129.0 – 131.0	Quaternary carbon attached to -COOH.
Ar-CH	126.0 – 133.0	Aromatic methines.
Ar-CH ₂ -S	33.0 – 35.0	Benzylic carbon. Distinctive for S-alkylation.
S-CH ₂ -	25.0 – 27.0	Ethyl methylene.
-CH ₃	14.0 – 15.0	Ethyl methyl.

Infrared (IR) Spectroscopy

IR is vital for verifying the carboxylic acid functional group and ensuring no lactone (phthalide) reversion has occurred.

Frequency (cm ⁻¹)	Vibration Mode	Diagnostic Value
2500 – 3300	O-H Stretch (Broad)	Characteristic "broad mound" of carboxylic acid dimers.
1680 – 1705	C=O Stretch (Acid)	Strong band. Note: Phthalide impurity appears at ~1760 cm ⁻¹ (Lactone).
1570 – 1600	C=C Stretch (Ar)	Aromatic ring breathing modes.
1200 – 1300	C-O Stretch	C-O single bond stretch of the acid.
600 – 700	C-S Stretch	Weak band, often obscured, but confirms sulfide linkage.

Mass Spectrometry (MS)

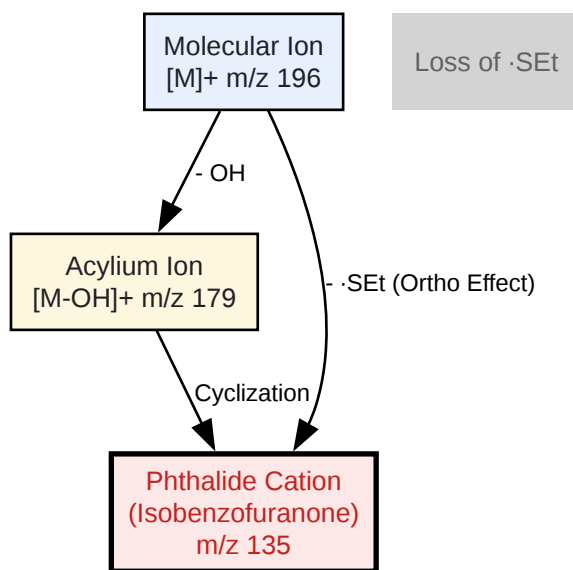
The fragmentation pattern of **2-[(ethylsulfanyl)methyl]benzoic acid** is driven by the "ortho effect," where the proximity of the substituents facilitates intramolecular cyclization during ionization.

Ionization Mode: ESI (Negative/Positive) or EI.

m/z (Fragment)	Identity	Mechanism
196	$[M]^+ / [M-H]^-$	Molecular Ion.
179	$[M - OH]^+$	Loss of hydroxyl group (Acylium ion formation).
178	$[M - H_2O]^+$	Dehydration to form a pseudo-lactone species.
152	$[M - CO_2]^+$	Decarboxylation (typical for benzoic acids).
135	$[C_8H_7O_2]^+$	Base Peak (Diagnostic). Loss of the $\cdot SEt$ radical to form the stable phthalide cation (isobenzofuranone ion).

Fragmentation Pathway Diagram

The formation of the m/z 135 ion is the most reliable fingerprint for this scaffold.



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Figure 2: Mass spectrometry fragmentation logic. The formation of the stable cyclic cation (m/z 135) is characteristic of ortho-substituted benzyl derivatives.

Experimental Protocols

Protocol 1: Sample Preparation for NMR

Objective: Ensure complete dissolution and prevent H/D exchange of the acid proton (if observing).

- Weigh 10-15 mg of the solid compound into a clean vial.
- Add 0.6 mL of DMSO-d₆ (preferred for solubility and observing -COOH).
 - Note: If using CDCl₃, add 1 drop of DMSO-d₆ if solubility is poor.
- Sonicate for 30 seconds to ensure homogeneity.
- Transfer to a 5mm NMR tube.
- Acquire spectrum with at least 16 scans (1H) or 512 scans (13C).

Protocol 2: Purity Check via HPLC-UV

Objective: Quantify the ratio of Product vs. Phthalide impurity.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150 mm, 5 µm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 10% B to 90% B over 15 minutes.
- Detection: UV at 254 nm (Aromatic) and 210 nm (Carbonyl).
- Expected Elution: The more polar Acid (Product) elutes before the less polar Lactone (Phthalide).

References

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[Link](#)

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Sources

- 1. memphis.edu [memphis.edu]
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